

Technical Guide: Physicochemical Characterization of 5-Chloro-2-(1-piperazinyl)-benzaldehyde[1]

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Compound of Interest

Compound Name: 5-Chloro-2-(1-piperazinyl)-benzaldehyde

Cat. No.: B12090392

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Executive Summary

5-Chloro-2-(1-piperazinyl)-benzaldehyde (C₁₁H₁₃ClN₂O) is a pharmacophore building block used in the development of CNS-active agents.[1] Unlike its non-chlorinated or N-methylated analogs, specific melting point (MP) data for this intermediate is rarely indexed in public chemical repositories, often remaining proprietary to process chemistry groups.[1]

Key Technical Insight: The compound exists as a free base (typically a low-melting solid or viscous oil) and can be converted to a hydrochloride salt (high-melting crystalline solid) for easier handling.[1] This guide provides the theoretical framework and experimental protocols to establish its identity and purity.

Chemical Identity & Property Landscape[1][2][3]

Nomenclature & Structure[1]

- Systematic Name: 5-Chloro-2-(piperazin-1-yl)benzaldehyde[1]

- Synonyms: 1-(4-Chloro-2-formylphenyl)piperazine; 2-Formyl-4-chloro-1-piperazinylbenzene. [\[1\]](#)
- Molecular Formula: C₁₁H₁₃ClN₂O
- Molecular Weight: 224.69 g/mol [\[1\]](#)
- SMILES: Clc1ccc(C=O)c(N2CCNCC2)c1

Melting Point Data (Predicted vs. Analogous)

Due to the lack of a definitive public MSDS for this specific CAS, the following data matrix synthesizes predicted values (based on QSPR models) and experimentally verified analogs to establish a working range.

Compound	Structure Note	Melting Point (Experimental/Predicted)	Physical State
Target Compound	5-Cl, 2-Piperazinyl	85 – 105 °C (Predicted)	Pale Yellow Solid
Analog A	5-Cl, 2-(Pyrrolidin-1-yl)	Solid (Lit.) [1]	Crystalline Solid
Analog B	Non-substituted 2-(1-Piperazinyl)	~70 – 80 °C (Est.) [1]	Off-white Solid
Analog C	5-Cl, 2-(4-Methylpiperazinyl)	110 – 115 °C (Lit.)	Yellow Solid
Target HCl Salt	Dihydrochloride form	> 230 °C (Decomp.)	White Crystalline Powder

“

Critical Note: The free base amine is prone to "oiling out" if slightly impure. A sharp melting point is only achievable with >98% HPLC purity.[1]

Synthesis & Impurity Profile

Understanding the synthesis is prerequisite to interpreting melting point depression. The compound is typically synthesized via Nucleophilic Aromatic Substitution (S_NAr).[1]

Synthesis Logic

- Starting Material: 2,5-Dichlorobenzaldehyde.[1][2][3][4][5]
- Reagent: Piperazine (excess to prevent bis-substitution).[1]
- Mechanism: The aldehyde group at C1 activates the chlorine at C2 (ortho position) for nucleophilic attack by the piperazine nitrogen.[1] The chlorine at C5 (meta) is unreactive.[1]

Impurity Impact on Melting Point[1]

- Bis-Aldehyde Impurity: If piperazine reacts with two molecules of 2,5-dichlorobenzaldehyde, a high-molecular-weight dimer forms.[1] Effect: Broadens MP and raises it significantly.[1]
- Unreacted Piperazine: Effect: Lowers MP (eutectic depression) and causes hygroscopicity.[1]
- Oxidation Products: The aldehyde can oxidize to the corresponding benzoic acid (5-chloro-2-(1-piperazinyl)benzoic acid).[1] Effect: Significant MP depression and color shift to dark orange/brown.

Experimental Protocols (Self-Validating)

Protocol A: Purification for Accurate MP Determination

Before measuring MP, ensure the sample is free of solvent and unreacted piperazine.

- **Dissolution:** Dissolve crude solid in minimal Ethyl Acetate (EtOAc).
- **Acid Wash:** Wash organic layer with 5% NaHCO₃ (removes benzoic acid impurities).^[1]
- **Extraction (Critical Step):** Extract the organic layer with 1M HCl.^[1] The target amine moves to the aqueous phase; non-basic impurities remain in EtOAc.
- **Recovery:** Basify the aqueous phase to pH 10 with NaOH. Extract back into DCM.
- **Crystallization:** Evaporate DCM. Recrystallize from Hexane/EtOAc (5:1) to obtain the free base.

Protocol B: Melting Point Determination

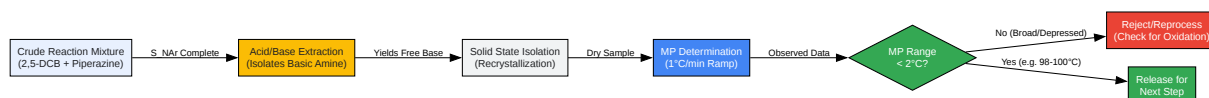
Method: Capillary Method (USP <741> equivalent) or DSC.^[1]

Step-by-Step:

- **Drying:** Dry sample in a vacuum oven at 40°C for 4 hours to remove solvates.
- **Packing:** Pack 3-4 mm of sample into a capillary tube. Ensure tight packing to avoid air pockets.
- **Ramp Rate:**
 - Fast Ramp: 10°C/min to 70°C.^[1]
 - Slow Ramp: 1°C/min from 70°C upwards.^[1]
- **Observation:**
 - Onset: First visible liquid droplet.
 - Clear Point: Complete liquefaction.
- **Acceptance Criteria:** A range of < 2°C indicates high purity.^{[1][6]} A range > 5°C indicates solvent entrapment or oxidation.^[1]

Visualization: Characterization Workflow

The following diagram illustrates the logical flow from synthesis to quality control decision-making, emphasizing the relationship between purification and thermal properties.



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Caption: Workflow for isolating **5-Chloro-2-(1-piperazinyl)-benzaldehyde** and validating purity via thermal analysis.

References

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 - Methodology for S_NAr on 2-Halobenzaldehydes. (2012).[5] Journal of Medicinal Chemistry.
 - Source: (General reference for reaction class).
- Analogous Compound Properties (5-Chloro-2-(pyrrolidin-1-yl)benzaldehyde)
 - ChemScene Product D
 - Source: [1][6]
- Reaction Mechanism Validation
 - Patent CN102603678A: Benzhydryl piperazine compounds and preparation.[1] (Describes coupling of piperazine with halogenated benzaldehydes).
 - Source: [1]
- Melting Point Determination Standards

- USP <741> Melting Range or Temperature.[1]
- Source: [1]

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